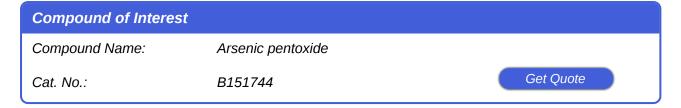


Technical Guide: Solubility of Arsenic Pentoxide and the Formation of Arsenic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **arsenic pentoxide** in water and the subsequent formation of arsenic acid. It includes quantitative data, detailed experimental protocols, and a visual representation of the chemical transformation, designed for a technical audience in research and development.

Physical and Chemical Properties of Arsenic Pentoxide

Arsenic pentoxide (As₂O₅) is a white, odorless, and hygroscopic solid.[1][2] It is the anhydride of arsenic acid and is a potent oxidizing agent.[3][4] The compound is deliquescent, meaning it readily absorbs moisture from the air to dissolve.[1][5] Upon heating, it decomposes at approximately 315°C into arsenic trioxide and oxygen.[1][2]

Data Presentation: Key Properties



Property	Value	References
Chemical Formula	AS2O5	[2]
Molar Mass	229.84 g/mol	[1][6]
Appearance	White amorphous, crystalline, or lumpy solid/powder	[1][5][6]
Density	4.32 g/cm ³	[1][2][3]
Melting Point	315 °C (decomposes)	[1][2]
Water Solubility	65.8 g/100 mL at 20 °C	[2][6][7]
Other Solubilities	Soluble in alcohol	[1]

Note: While some sources report significantly higher solubility values, 65.8 g/100 mL at 20°C is the most consistently cited figure.[2][6][7]

Solubility and Hydration: Formation of Arsenic Acid

Arsenic pentoxide dissolves readily, though sometimes slowly, in water to form orthoarsenic acid (H₃AsO₄), commonly known as arsenic acid.[1][8][9] This reaction is a hydration process where the **arsenic pentoxide** molecule reacts with water molecules. The solution in water is a weak acid.[2][5]

The balanced chemical equation for this reaction is:

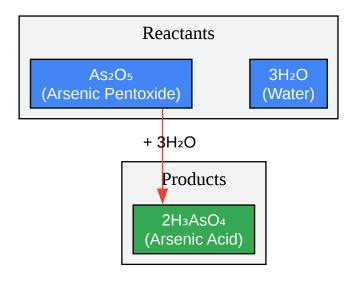
$$As_2O_5 + 3H_2O \rightarrow 2H_3AsO_4$$

Arsenic acid is a triprotic acid, meaning it can donate three protons in successive dissociation steps in an aqueous solution.[9] The dissociation equilibria are characterized by the following pKa values:

- pKa₁ = 2.19
- $pKa_2 = 6.94$
- pKa₃ = 11.5[9][10]



The reaction between arsenic pentoxide and water can generate significant heat.[4]



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Caption: Reaction of **arsenic pentoxide** with water to form arsenic acid.

Experimental Protocols

Protocol 3.1: Determination of Aqueous Solubility of Arsenic Pentoxide

While specific cited studies detailing the methodology for **arsenic pentoxide** were not available, a standard protocol for determining the solubility of a highly soluble, acidic solid like As₂O₅ would follow the principles of the equilibrium solubility method.

Objective: To determine the concentration of a saturated solution of **arsenic pentoxide** in deionized water at a constant temperature (e.g., 20°C).

Materials:

- Arsenic Pentoxide (As₂O₅), analytical grade
- Deionized water
- Constant temperature water bath or incubator



- Stirrer/shaker
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., 0.22 μm syringe filter)
- Analytical balance
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption
 Spectroscopy (AAS) for arsenic quantification.
- pH meter

Methodology:

- Preparation of Saturated Solution: Add an excess amount of arsenic pentoxide to a known volume of deionized water in a sealed flask. This ensures that the solution reaches saturation and undissolved solid remains.
- Equilibration: Place the flask in a constant temperature water bath set to 20°C. Agitate the mixture using a magnetic stirrer or orbital shaker for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The dissolution process for As₂O₅ can be slow.[1]
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a pipette. To remove any suspended microparticles, immediately filter the sample through a 0.22 μm syringe filter into a clean, dry container.
- Dilution and Analysis: Accurately weigh the collected aliquot. Perform a series of precise serial dilutions with deionized water to bring the arsenic concentration within the calibrated range of the analytical instrument (ICP-MS or AAS).
- Quantification: Analyze the diluted samples to determine the concentration of total arsenic.
- Calculation: Back-calculate the original concentration of arsenic in the saturated solution, accounting for all dilutions. Convert the arsenic concentration to the equivalent concentration



of As₂O₅. The solubility is typically expressed in grams of solute per 100 mL of solvent.

Protocol 3.2: Synthesis of Crystalline Arsenic Acid

Arsenic acid is commonly prepared by the oxidation of arsenic trioxide using an oxidizing agent like nitric acid.[6][9]

Objective: To synthesize crystalline arsenic acid (hemihydrate) from arsenic trioxide.

Materials:

- Arsenic Trioxide (As₂O₃)
- Concentrated Nitric Acid (HNO₃)
- Glass reaction flask
- · Heating mantle
- Porcelain evaporating dish
- Desiccator with a drying agent (e.g., concentrated sulfuric acid)

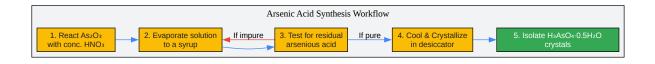
Methodology:

 Reaction: Place arsenic trioxide into a large glass flask. Carefully and in small portions, add concentrated nitric acid. The reaction produces dinitrogen trioxide as a byproduct and can be vigorous.[9][10]

- \circ AS₂O₃ + 2HNO₃ + 2H₂O \rightarrow 2H₃ASO₄ + N₂O₃
- Evaporation: Gently heat the resulting solution in a porcelain dish to evaporate it to a syrupy consistency. This step helps to remove excess nitric acid.[11] The temperature should be controlled (e.g., around 120°C) to avoid decomposition.[11]
- Purity Check: The solution should be tested to ensure it is free of unreacted arsenious acid.
 If arsenious acid is present, the evaporation step may need to be repeated.[11]



- Crystallization: Transfer the concentrated syrup to a desiccator containing a strong drying agent. Allow the solution to cool and crystallize at a low temperature (below 15°C).[11]
- Product: The resulting colorless crystals are the hemihydrate form of arsenic acid
 (2H₃AsO₄·H₂O).[9][11] Slow crystallization yields larger, well-formed crystals.[11]



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Caption: Workflow for the synthesis of arsenic acid from arsenic trioxide.

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